

# Synthesis of Sodium Trimethylacetate Hydrate from Pivalic Acid: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Sodium trimethylacetate hydrate*

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This technical guide provides a comprehensive overview of the synthesis of **sodium trimethylacetate hydrate** from pivalic acid. It includes detailed experimental protocols, key chemical data, and a visual representation of the synthesis workflow. This document is intended to serve as a practical resource for professionals in chemical research and pharmaceutical development.

## Introduction

Sodium trimethylacetate, also known as sodium pivalate, is the sodium salt of pivalic acid.<sup>[1]</sup> It is a valuable reagent and intermediate in various chemical syntheses, including the development of pharmaceuticals and specialty chemicals.<sup>[2][3]</sup> The hydrated form is often a stable, crystalline solid, making it convenient for handling and storage.<sup>[4]</sup> This guide details a common and effective method for its preparation through the neutralization of pivalic acid with sodium hydroxide.<sup>[4][5]</sup>

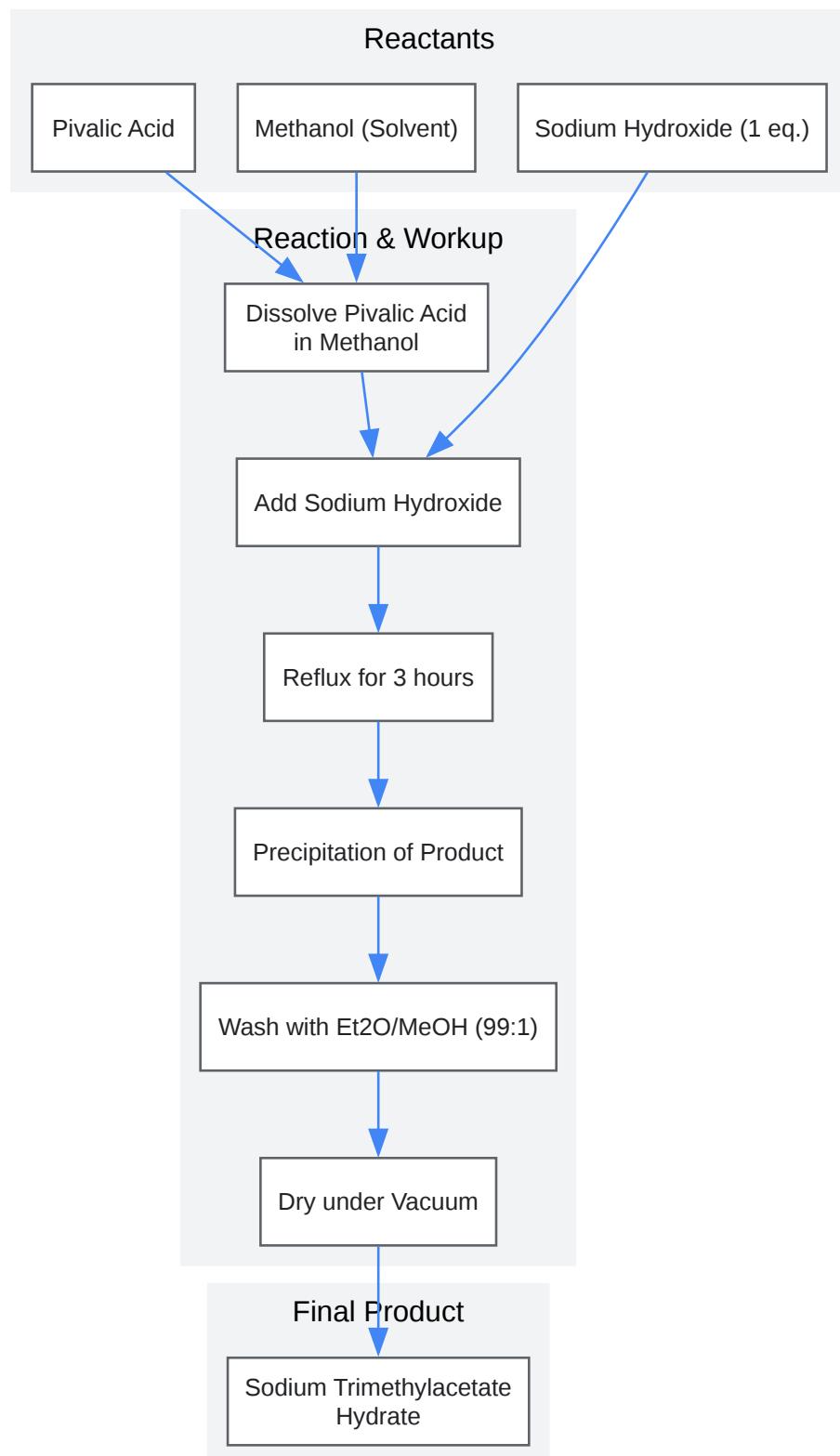
## Chemical and Physical Properties

A summary of the key properties of the primary reactant and the final product is presented below. This data is essential for understanding the chemical transformation and for the safe handling of the materials involved.

| Property          | Pivalic Acid                                     | Sodium Trimethylacetate Hydrate   |
|-------------------|--|---|
| Synonyms          | 2,2-Dimethylpropanoic acid,<br>Neopentanoic acid | Sodium pivalate hydrate,<br>Trimethylacetic acid sodium<br>salt hydrate |
| CAS Number        | 75-98-9  | 143174-36-1   |
| Molecular Formula | $C_5H_{10}O_2$                                   | $C_5H_9NaO_2 \cdot xH_2O$   |
| Molecular Weight  | 102.13 g/mol                                     | 124.11 g/mol (anhydrous<br>basis)                                       |
| Appearance        | Colorless crystalline solid                      | White to almost white<br>crystalline powder                             |
| Solubility        | Soluble in water, ethanol, and<br>ether          | Soluble in water and some<br>organic solvents                           |
| Melting Point     | 35 °C  | Not available   |
| Boiling Point     | 163.7 °C   | Not available   |

## Synthesis Workflow

The synthesis of **sodium trimethylacetate hydrate** from pivalic acid is a straightforward acid-base neutralization reaction. The general workflow is depicted in the diagram below.

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Caption: Experimental workflow for the synthesis of **sodium trimethylacetate hydrate**.

# Experimental Protocol

The following protocol is a detailed methodology for the synthesis of **sodium trimethylacetate hydrate**, based on established procedures.[\[5\]](#)

## Materials:

- Pivalic acid ((CH<sub>3</sub>)<sub>3</sub>CCO<sub>2</sub>H)
- Sodium hydroxide (NaOH)
- Methanol (MeOH), anhydrous
- Diethyl ether (Et<sub>2</sub>O), anhydrous

## Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Buchner funnel and filter flask
- Vacuum pump or aspirator
- Standard laboratory glassware

## Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve pivalic acid in a suitable volume of methanol.
- Addition of Base: Add one molar equivalent of sodium hydroxide to the stirred solution of pivalic acid.

- Reaction: Heat the reaction mixture to reflux and maintain stirring for a period of 3 hours. During this time, the sodium salt of pivalic acid will precipitate out of the solution.
- Isolation of Product: After the reaction is complete, allow the mixture to cool to room temperature. Collect the solid product by vacuum filtration using a Buchner funnel.
- Washing: Wash the collected solid with a cold 99:1 mixture of diethyl ether and methanol to remove any unreacted starting materials and impurities.
- Drying: Dry the purified solid under vacuum to remove residual solvents. The final product is **sodium trimethylacetate hydrate**.

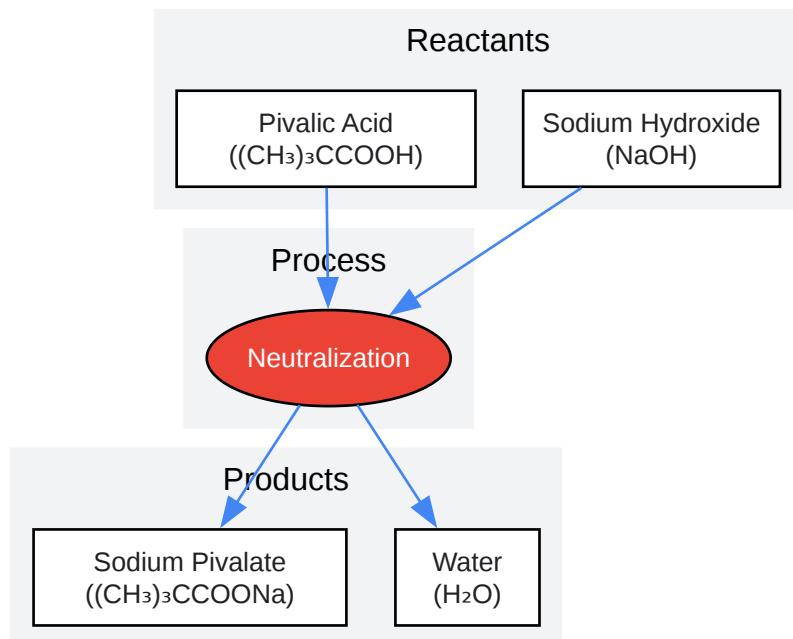
## Data Presentation: Experimental Parameters and Results

For researchers aiming to optimize this synthesis or to characterize the product thoroughly, systematic data collection is crucial. The following table provides a template for recording experimental data and results.

| Experiment ID | Molar Ratio (Pivalic Acid:NaOH) | Solvent  | Reaction Time (hours) | Reaction Temperature (°C) | Yield (%) | Purity (%) | Water Content (%) | Notes |
|---------------|---------------------------------|----------|-----------------------|---------------------------|-----------|------------|-------------------|-------|
| Ex-01         | 1:1                             | Methanol | 3                     | Reflux                    |           |            |                   |       |
| Ex-02         |                                 |          |                       |                           |           |            |                   |       |
| Ex-03         |                                 |          |                       |                           |           |            |                   |       |
| Ex-04         |                                 |          |                       |                           |           |            |                   |       |
| Ex-05         |                                 |          |                       |                           |           |            |                   |       |

## Logical Relationships in the Synthesis

The core of this synthesis is a fundamental acid-base neutralization reaction. The logical progression of this chemical transformation is illustrated below.



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Caption: Logical diagram of the acid-base neutralization reaction.

## Conclusion

The synthesis of **sodium trimethylacetate hydrate** from pivalic acid via neutralization with sodium hydroxide is a robust and efficient method. This guide provides the necessary details for researchers and professionals to successfully replicate and potentially optimize this procedure. The provided templates for data collection encourage systematic investigation for improved yields and purity.

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